

Application Notes and Protocols: 1,4-Dithiins in Redox-Active Materials

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Compound of Interest

Compound Name: 1,4-Dithiin
CAS No.: 290-79-9
Cat. No.: B15937504

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Dithiin and its derivatives represent a unique class of sulfur-rich heterocyclic compounds that have garnered significant interest in materials science.^{[1][2][3]} Their non-planar, boat-like conformation and the ability to undergo reversible one- and two-electron oxidations to form stable radical cations and dications make them highly attractive building blocks for redox-active materials.^{[1][2][4]} This has led to their exploration in a variety of applications, including organic electronics, energy storage, and supramolecular chemistry.^{[1][5]} These application notes provide an overview of the use of **1,4-dithiins** in the development of redox-active materials, with a focus on their synthesis, electrochemical properties, and application in electronic devices.

Data Presentation

The following tables summarize key quantitative data for representative **1,4-dithiin**-based materials, providing a comparative overview of their properties.

Table 1: Redox Potentials of Pyrene-Fused **1,4-Dithiin** Derivatives

Compound	First Oxidation Potential (Eox1, V vs. Fc/Fc+)	Second Oxidation Potential (Eox2, V vs. Fc/Fc+)
Pyrene-fused dithiin 13	Value not specified in abstract	Value not specified in abstract
Pyrene-fused dithiin 14	Value not specified in abstract	Value not specified in abstract
Pyrene-fused dithiin 15	Value not specified in abstract	Value not specified in abstract
Pyrene-fused dithiin 16	Value not specified in abstract	Value not specified in abstract

Note: Specific potential values for compounds 13-16 were observed but not explicitly stated in the available search results. The original research article should be consulted for precise values.

Table 2: Molecular Weight and Yield of Poly(**1,4-dithiin**)s

Polymer	Monomer	Temperature (°C)	Time (min)	Yield (%)	Mn (g/mol)
Poly(1,4-dithiin)	Alkynone	Room Temp.	10	up to 87	up to 21,800
Polythiophene	Alkynone	80	30	up to 97	up to 20,700

Data extracted from a study on temperature-controlled polymerization of elemental sulfur and alkynones.[6][7]

Experimental Protocols

This section details the methodologies for the synthesis and characterization of **1,4-dithiin**-based redox-active materials.

Protocol 1: Synthesis of Poly(1,4-dithiin)s via Base-Assisted Polymerization

This protocol describes a temperature-controlled synthesis of poly(1,4-dithiin)s from elemental sulfur and alkynones.^{[6][7]}

Materials:

- Elemental sulfur (S₈)
- Alkynone monomer (e.g., 1,3-diphenylprop-2-yn-1-one)
- Potassium hydroxide (KOH)
- Anhydrous solvent (e.g., N,N-dimethylformamide - DMF)
- Methanol
- Deionized water

Procedure:

- In a nitrogen-filled glovebox, add the alkynone monomer, elemental sulfur, and KOH to a dry reaction flask equipped with a magnetic stir bar.
- Add the anhydrous solvent to the flask.
- Stir the reaction mixture vigorously at room temperature for 10 minutes.
- Quench the reaction by adding methanol.
- Precipitate the polymer by pouring the reaction mixture into a large volume of methanol/water.
- Collect the polymer precipitate by filtration.
- Wash the polymer thoroughly with methanol and deionized water to remove any unreacted monomers and salts.

- Dry the polymer under vacuum at 40 °C overnight.

Characterization:

- The molecular weight (M_n) and polydispersity index (PDI) of the resulting polymer can be determined by gel permeation chromatography (GPC).
- The chemical structure can be confirmed using ^1H NMR, ^{13}C NMR, and FT-IR spectroscopy.

Protocol 2: Synthesis of Pyrene-Fused 1,4-Dithiins

This protocol outlines a general procedure for the synthesis of pyrene-fused **1,4-dithiins**.^[8]

Materials:

- 1,8- or 1,6-dibromopyrene
- Appropriate boronic acid or ester derivative
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Base (e.g., K_2CO_3)
- Solvent mixture (e.g., toluene/water)
- Ferric chloride (FeCl_3)
- Dichloromethane
- Petroleum ether
- Nitromethane
- Chloroform

Procedure: Step 1: Suzuki-Miyaura Cross-Coupling

- In a reaction tube, combine the dibromopyrene derivative, the boronic acid/ester, the palladium catalyst, and the base.
- Add the solvent mixture and stir the resulting solution at 70 °C for 48 hours under an inert atmosphere.
- After cooling to room temperature, extract the product with dichloromethane.
- Purify the crude product by silica gel column chromatography using a dichloromethane/petroleum ether mixture as the eluent.

Step 2: Oxidative Cyclization

- Dissolve the product from Step 1 in chloroform.
- Add a solution of FeCl₃ in nitromethane to the stirred solution.
- Stir the reaction mixture at room temperature.
- Monitor the reaction by thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture with water and dry the organic layer over anhydrous sodium sulfate.
- Purify the final product by column chromatography.

Protocol 3: Electrochemical Characterization by Cyclic Voltammetry (CV)

This protocol describes a general procedure for analyzing the redox properties of **1,4-dithiin** derivatives using cyclic voltammetry.^{[9][10][11]}

Materials and Equipment:

- Potentiostat/Galvanostat
- Three-electrode electrochemical cell

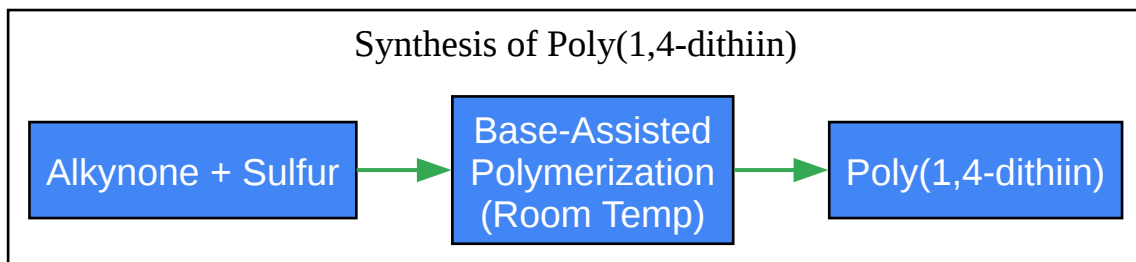
- Working electrode (e.g., glassy carbon or platinum)
- Reference electrode (e.g., Ag/AgCl or saturated calomel electrode - SCE)
- Counter electrode (e.g., platinum wire)
- Electrolyte solution (e.g., 0.1 M tetrabutylammonium hexafluorophosphate - TBAPF6 in anhydrous acetonitrile or dichloromethane)
- **1,4-Dithiin** derivative sample (typically 1-5 mM)
- Inert gas (e.g., nitrogen or argon)

Procedure:

- Prepare the electrolyte solution by dissolving the supporting electrolyte in the chosen anhydrous solvent.
- Dissolve the **1,4-dithiin** derivative in the electrolyte solution to the desired concentration.
- Assemble the three-electrode cell with the polished working electrode, reference electrode, and counter electrode.
- Deoxygenate the sample solution by bubbling with an inert gas for at least 15 minutes. Maintain an inert atmosphere over the solution during the measurement.
- Connect the electrodes to the potentiostat.
- Set the potential window to scan over the expected redox events of the **1,4-dithiin** derivative.
- Perform the cyclic voltammetry scan at a specific scan rate (e.g., 100 mV/s). Varying the scan rate can provide information about the reversibility of the redox processes.
- Record the resulting voltammogram (current vs. potential). The oxidation and reduction peak potentials provide information about the redox potentials of the compound.

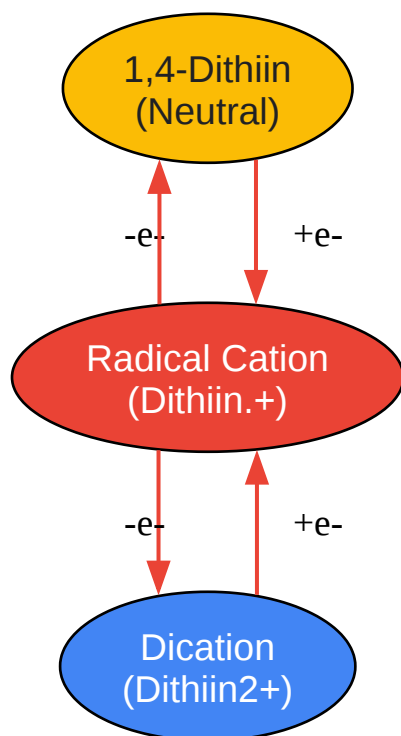
Visualizations

The following diagrams illustrate key concepts and workflows related to the use of **1,4-dithiins** in redox-active materials.



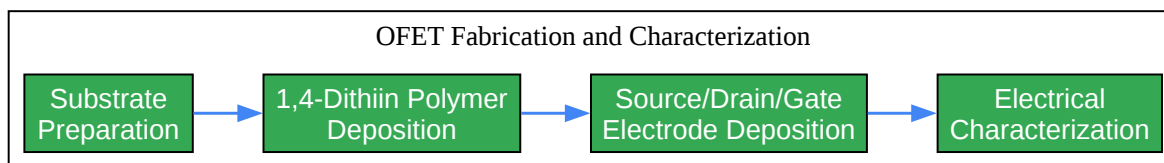
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Caption: Workflow for the synthesis of poly(**1,4-dithiin**).



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Caption: Reversible redox behavior of the **1,4-dithiin** moiety.



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